

How to handle and dispose of 2-Bromo-3hydroxybenzaldehyde safely

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Bromo-3-hydroxybenzaldehyde

Cat. No.: B121576 Get Quote

Technical Support Center: 2-Bromo-3-hydroxybenzaldehyde

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-3-hydroxybenzaldehyde**. Adherence to these protocols is critical for ensuring laboratory safety and proper environmental stewardship.

Frequently Asked Questions (FAQs)

Q1: What is 2-Bromo-3-hydroxybenzaldehyde and what are its primary hazards?

2-Bromo-3-hydroxybenzaldehyde (CAS: 196081-71-7, Molecular Formula: C₇H₅BrO₂, Molecular Weight: 201.02 g/mol) is a chemical intermediate.[1][2] It is classified as hazardous, with the signal word "Warning".[1][3][4] The primary hazards include:

- Harmful if swallowed or in contact with skin.[1]
- Causes skin and serious eye irritation.[1][5]
- Harmful if inhaled.[1]
- May cause respiratory irritation.[3][4][5]

Troubleshooting & Optimization





Q2: What are the proper storage conditions for 2-Bromo-3-hydroxybenzaldehyde?

Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area.[4][6][7] It should be stored locked up and protected from light.[4][6][7] Keep it away from incompatible materials such as strong oxidizing agents.[7]

Q3: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A thorough risk assessment should precede handling. The following PPE is required:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or chemical safety goggles.[8][9] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[9][10]
- Skin Protection: Use chemical-impermeable gloves (e.g., nitrile) and inspect them before
 use.[10][11] Wear a lab coat and ensure skin is not exposed. Closed-toe shoes are
 mandatory.[10]
- Respiratory Protection: Handle only in a well-ventilated area, preferably a chemical fume hood.[4][6][7] If ventilation is insufficient or exposure limits may be exceeded, a NIOSHapproved respirator is required.[10][12]

Q4: What is the correct first aid response for accidental exposure?

Immediate action is crucial in case of exposure:

- Ingestion: If swallowed, call a POISON CENTER or doctor immediately.[4][6] Rinse the mouth with water but do NOT induce vomiting.[7][13]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[6] Remove all contaminated clothing and wash it before reuse.[4][7] If skin irritation persists, seek medical attention.[6]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[4][6][7] If the person feels unwell, call a POISON CENTER or doctor.[6][7]



• Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[4][6][7] If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[4][6][7] Seek immediate medical attention.[6]

Q5: How should I dispose of 2-Bromo-3-hydroxybenzaldehyde and its contaminated waste?

All waste containing this chemical must be treated as hazardous.

- Dispose of the chemical and any contaminated materials in a designated, approved hazardous waste container.[4][6][7]
- As a halogenated organic compound, it should be collected in a specific "halogenated waste" container, kept separate from non-halogenated solvent waste.[11]
- Ensure the waste container is vapor-tight, spill-proof, and clearly labeled with its contents, including the word "Waste".[11]
- Contaminated PPE, such as gloves and disposable lab coats, should be placed in a sealed bag and disposed of as hazardous waste.[8]

Troubleshooting Guides

Issue: A faint chemical odor is noticeable in the lab, even with the container closed.

- Possible Cause: The container may not be sealed properly, or the container itself may be permeable or degraded.
- Solution:
 - Ensure you are wearing appropriate PPE, including respiratory protection if necessary.
 - Check that the container lid is screwed on tightly and the seal is intact.
 - If the container appears damaged or degraded, transfer the chemical to a new, appropriate, and properly labeled container inside a chemical fume hood.
 - Ensure the storage location is well-ventilated as required.[4][6][7]



Issue: The solid material has changed color or appearance during storage.

 Possible Cause: This could indicate degradation due to exposure to light, air, or moisture, or a reaction with an unknown contaminant. The compound is noted to be sensitive to light.[6]
 [13]

Solution:

- Do not use the chemical if its integrity is in question.
- Treat the material as potentially more hazardous and handle with extreme caution.
- Dispose of the degraded material according to the established hazardous waste protocols.
 [4][6][7]
- Review storage procedures to ensure the chemical is protected from light and stored in a tightly sealed container in a cool, dry place.[6][7]

Issue: Mild skin or eye irritation was experienced despite wearing standard PPE.

- Possible Cause: PPE may have been used incorrectly, may be damaged, or may not be suitable for the specific task (e.g., glove breakthrough).
- Solution:
 - Immediately follow first aid procedures for the affected area.
 - Re-evaluate the PPE being used. Check gloves for any signs of degradation or punctures before use.
 - Consult glove manufacturer's chemical resistance guides to ensure the selected glove material (e.g., nitrile) provides adequate protection for the duration of the task.[10]
 - Ensure safety goggles provide a complete seal around the eyes. If splashes are a significant risk, a face shield must be used over the goggles.[9]
 - Review handling techniques to minimize the risk of contact and aerosol generation.



Data Presentation

Table 1: GHS Hazard Classification for 2-Bromo-3-hydroxybenzaldehyde

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][5]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][5]

Experimental Protocols

Protocol 1: Safe Weighing and Handling

- Preparation: Before handling, ensure that the designated workspace (preferably a chemical fume hood) is clean and uncluttered. Confirm that an appropriate, labeled hazardous waste container is accessible. Ensure eyewash stations and safety showers are nearby.[7]
- PPE: Don mandatory PPE: chemical safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Conduct all manipulations that may generate dust, such as weighing or transferring, within a chemical fume hood to minimize inhalation exposure.[11]
- Weighing: Use a disposable weigh boat or paper. Use a spatula to carefully transfer the solid, avoiding actions that could create airborne dust.



- Post-Handling: After handling, wipe down the spatula and any surfaces with a damp cloth.
 Dispose of the cloth and any disposable items (e.g., weigh boat) into the designated hazardous waste container.
- Cleanup: Wash hands and any exposed skin thoroughly with soap and water after completing the task.[4][6][7]

Protocol 2: Small-Scale Solid Spill Cleanup

- Evacuation and Notification: Alert personnel in the immediate area and restrict access.
- Ventilation: Ensure the area is well-ventilated. If the spill is in an open lab, increase ventilation by opening a fume hood sash.[11]
- PPE: Don the appropriate PPE, including safety goggles, gloves, and a lab coat. If a significant amount of dust is present, respiratory protection may be required.
- Cleanup:
 - Gently cover the spill with a damp paper towel to prevent dust from becoming airborne.
 [14]
 - Carefully sweep up the dampened material and place it into a suitable, labeled container for hazardous waste disposal.[6][7]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Place all contaminated materials, including paper towels and used PPE, into a sealed bag and dispose of it as hazardous waste.[8]

Protocol 3: Chemical Waste Disposal

- Container Selection: Use only designated, leak-proof, and compatible containers for hazardous waste. For 2-Bromo-3-hydroxybenzaldehyde, use a container marked for "Halogenated Organic Waste".[11]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "2-Bromo-3-hydroxybenzaldehyde," and a list of any other constituents.



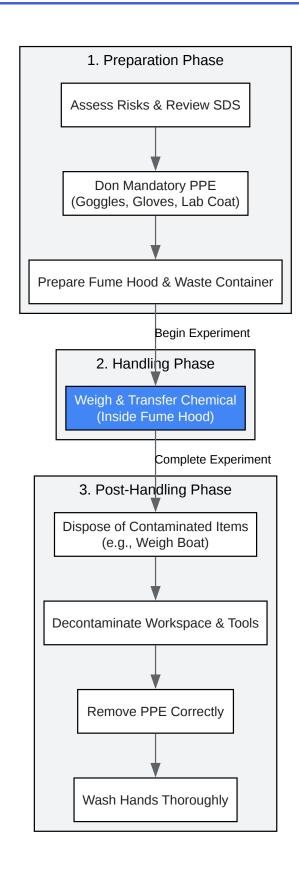




- Collection: Collect all waste, including rinsates and contaminated disposables, in this container. Keep the container closed at all times except when adding waste.[6][11]
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials.
- Final Disposal: Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) office, following all local and national regulations.[4][6][7]

Visualizations

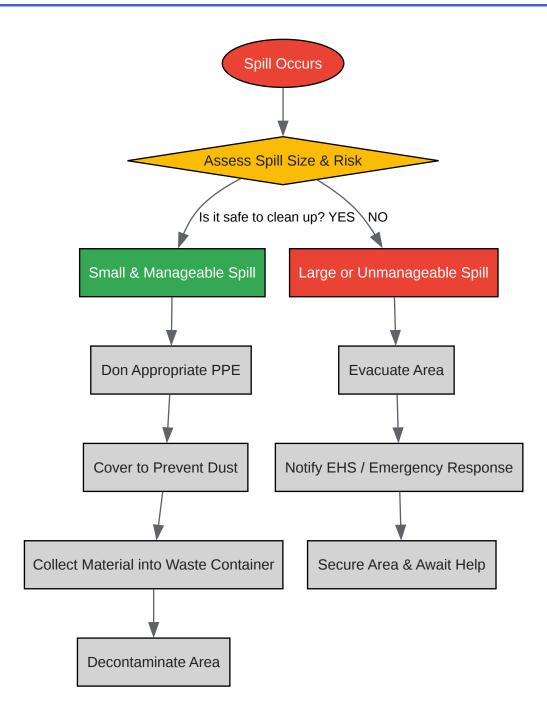




Click to download full resolution via product page

Caption: Workflow for the safe handling of **2-Bromo-3-hydroxybenzaldehyde**.





Click to download full resolution via product page

Caption: Logical decision tree for responding to a chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. 2-Bromo-3-hydroxybenzaldehyde | C7H5BrO2 | CID 3714674 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. aksci.com [aksci.com]
- 4. echemi.com [echemi.com]
- 5. 3-Bromo-2-hydroxybenzaldehyde | C7H5BrO2 | CID 10910555 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. fishersci.com [fishersci.com]
- 8. benchchem.com [benchchem.com]
- 9. uah.edu [uah.edu]
- 10. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 12. pipharm.com [pipharm.com]
- 13. assets.thermofisher.com [assets.thermofisher.com]
- 14. ehs.gatech.edu [ehs.gatech.edu]
- 15. lin-web.clarkson.edu [lin-web.clarkson.edu]
- To cite this document: BenchChem. [How to handle and dispose of 2-Bromo-3-hydroxybenzaldehyde safely]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121576#how-to-handle-and-dispose-of-2-bromo-3-hydroxybenzaldehyde-safely]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.





Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com